

ent-Avibactam Sodium Salt: Proper Disposal & Handling Procedures

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Compound of Interest

Compound Name: *ent-AvibactamSodiumSalt*

Cat. No.: *B12286549*

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Part 1: Executive Safety Directive

Core Directive: ent-Avibactam Sodium Salt is a diazabicyclooctane (DBO)

-lactamase inhibitor.[1] Unlike traditional

-lactams, its ring-opening mechanism is reversible under certain physiological conditions.[2]

Therefore, chemical deactivation (e.g., bleach or base hydrolysis) is NOT a validated disposal method.

The only authorized disposal method is high-temperature incineration via a licensed hazardous waste contractor.

Immediate "Do's and Don'ts"

Category	Action	Reasoning
Drain Disposal	STRICTLY PROHIBITED	EPA 40 CFR Part 266 Subpart P prohibits sewerage of hazardous pharmaceuticals. High water solubility (approx. 2 mg/mL) creates significant aquatic risks.
Deactivation	DO NOT RELY ON BLEACH	DBO scaffolds are chemically stable. Oxidative deactivation is not guaranteed to destroy biological activity.
Segregation	SEPARATE FROM OXIDIZERS	As an organic salt, it may react vigorously with strong oxidizers. Keep in designated "Pharmaceutical/Organic" waste streams.

Part 2: Hazard Profile & Risk Assessment

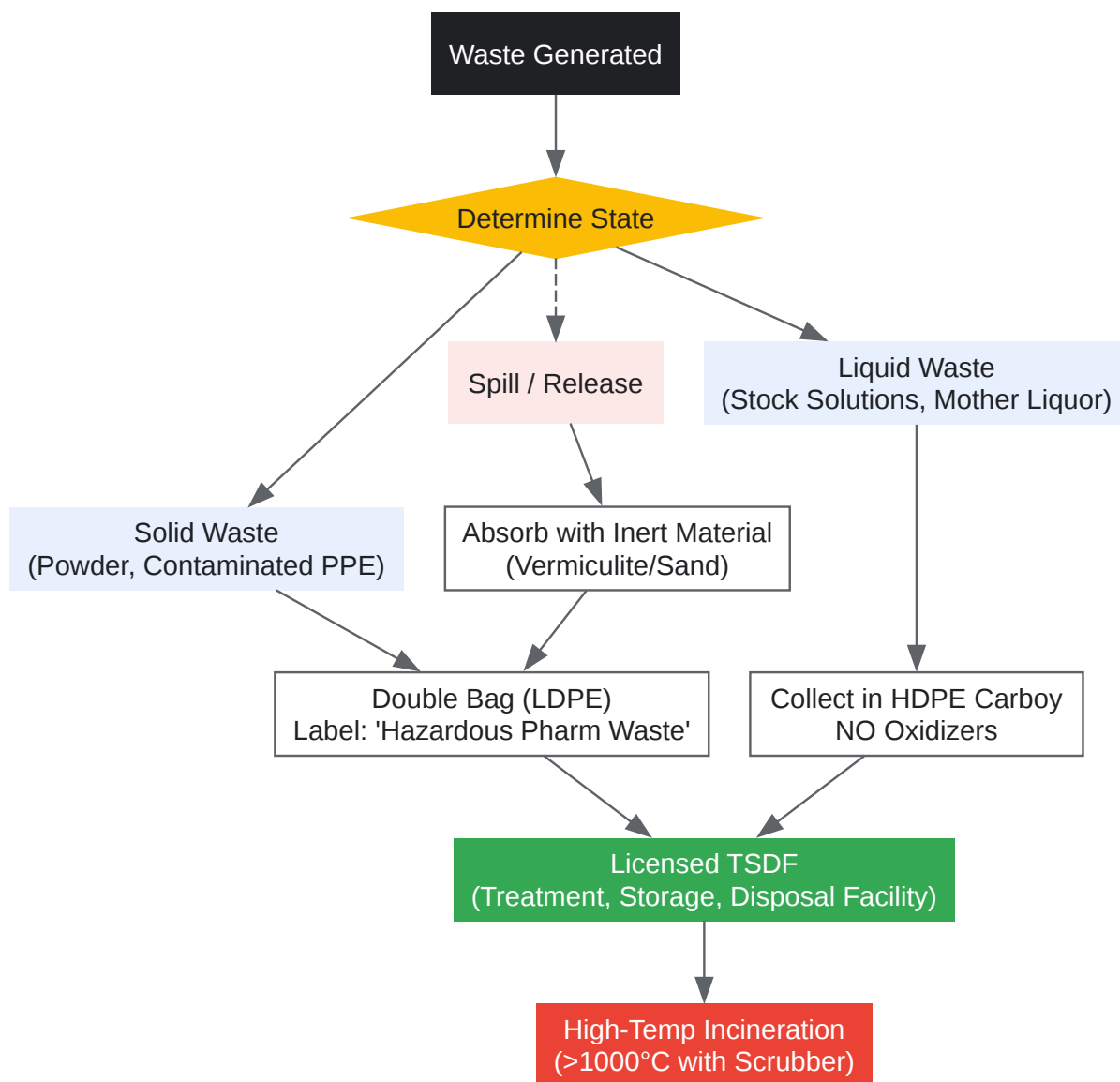
To handle this compound safely, you must understand why it is hazardous.

- Chemical Nature: Enantiomer of Avibactam (Avibactam Sodium).[1][3] It is a diazabicyclooctane non-lactam inhibitor.
- Primary Hazards (GHS):
 - H302: Harmful if swallowed.[4]
 - H315/H319: Causes skin and serious eye irritation.[4][5]
 - H335: May cause respiratory irritation.[4][5]
- Ecological Risk: As a potent enzyme inhibitor, release into the environment can disrupt microbial communities and potentially select for resistance mechanisms in environmental

bacteria.

Part 3: Disposal Workflow (Visualized)

The following decision tree outlines the mandatory workflow for disposing of ent-Avibactam Sodium Salt.



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Figure 1: Decision matrix for ent-Avibactam Sodium Salt disposal. Note that all paths lead to incineration.

Part 4: Detailed Operational Protocols

Protocol A: Solid Waste Disposal

Applicability: Expired powder, contaminated gloves, weighing boats, and bench paper.

- Containment: Place all solid waste immediately into a transparent Low-Density Polyethylene (LDPE) bag (minimum 2 mil thickness).
- Secondary Containment: Place the sealed primary bag into a secondary hazardous waste bag or a rigid waste drum.
- Labeling: Affix a hazardous waste label.
 - Chemical Name: ent-Avibactam Sodium Salt. [1][3][4][5][6][7]
 - Hazard Class: Irritant / Toxic.
 - Note: Explicitly mark "Contains Active Pharmaceutical Ingredient (API)."
- Storage: Store in a satellite accumulation area (SAA) until pickup. Keep container closed at all times.

Protocol B: Liquid Waste Disposal

Applicability: HPLC waste, stock solutions, dissolved residues.

- Solvent Compatibility: Ensure the carrier solvent (water, DMSO, methanol) is compatible with the waste carboy material (typically HDPE).
- Segregation:
 - Do NOT mix with strong acids (risk of exothermic degradation).
 - Do NOT mix with oxidizers (peroxides, nitrates).

- Collection: Pour into a dedicated "Pharmaceutical Liquid Waste" carboy.
- Rinsing: Triple-rinse original glass vials with a small amount of solvent (methanol or water) and add the rinsate to the liquid waste carboy.
 - Note: The empty glass vial must be treated as solid hazardous waste (Protocol A) unless triple-rinsed and declared "RCRA Empty" (though for APIs, treating the glass as hazardous is best practice).

Protocol C: Spill Response (Emergency)

Applicability: Accidental release of powder or liquid.

- PPE Upgrade: Wear nitrile gloves (double gloving recommended), safety goggles, and a lab coat. If powder is airborne, use an N95 or P100 respirator.
- Containment:
 - Liquid Spill: Surround with absorbent pads or vermiculite.
 - Powder Spill: Cover with a damp paper towel (water-moistened) to prevent dust generation. Do not dry sweep.[8]
- Cleanup:
 - Scoop material into a wide-mouth hazardous waste jar.
 - Clean the surface with soap and water.[4][9]
 - Crucial: Do not assume bleach deactivates the residue. Collect all cleaning materials as hazardous waste.

Part 5: Regulatory Framework (USA Context)

This protocol is grounded in the EPA Management Standards for Hazardous Waste Pharmaceuticals (40 CFR Part 266 Subpart P).

- Sewering Ban: Section § 266.505 explicitly prohibits the sewerage of hazardous waste pharmaceuticals.[8][10] This applies to all healthcare facilities and is the standard of care for research labs handling APIs.
- Waste Classification: While ent-Avibactam is not explicitly P-listed (acutely toxic) or U-listed, it falls under "Non-Creditable Hazardous Waste Pharmaceutical."
- Transport: Ensure the waste contractor adheres to DOT regulations. While often classified as "Not Dangerous Goods" for transport (unless in a flammable solvent), it is Hazardous Waste for disposal purposes.

References

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- To cite this document: BenchChem. [[ent-Avibactam Sodium Salt: Proper Disposal & Handling Procedures](#)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12286549/docs#ent-avibactam-sodium-salt-proper-disposal-handling-procedures>]

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